

An In-Depth Technical Guide to the Physicochemical Properties of 2-Chlorohypoxanthine

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Compound of Interest

Compound Name: **2-Chlorohypoxanthine**

Cat. No.: **B080948**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Chlorohypoxanthine**, a purine analog of significant interest in biochemical and pharmaceutical research. The following sections detail its structural and physicochemical characteristics, experimental protocols for their determination, and an exploration of its potential biological relevance.

Core Physicochemical Properties

2-Chlorohypoxanthine, also known as 2-chloro-1,7-dihydro-6H-purin-6-one, is a halogenated derivative of the naturally occurring purine base hypoxanthine. The introduction of a chlorine atom at the C2 position significantly influences its electronic properties and potential for biological activity.

Chemical Structure and General Data

Property	Value
IUPAC Name	2-chloro-1,7-dihydro-6H-purin-6-one
Molecular Formula	C ₅ H ₃ CIN ₄ O
Molecular Weight	170.56 g/mol
CAS Number	5459-15-4
Appearance	White to off-white crystalline powder (typical for related purine analogs)

Quantitative Physicochemical Data

Precise experimental data for **2-Chlorohypoxanthine** is not extensively reported in publicly available literature. The following table summarizes available data and predicted values for key physicochemical parameters. For comparison, data for the related compounds 2-chloropurine and the parent compound hypoxanthine are also included.

Property	2-Chlorohypoxanthine (Predicted/Inferred)	2-Chloropurine (Experimental/Predicted)	Hypoxanthine (Experimental)
Melting Point (°C)	>300 (Decomposes)	>300[1]	150 (Decomposes)[2]
Boiling Point (°C)	Not available	185-192 @ 2.25 Torr[1]	Not available
Water Solubility	Slightly soluble	Slightly soluble	0.7 g/L (1400 parts water)[2]
pKa	Inferred to have acidic and basic properties	6.58 ± 0.20 (Predicted)[3]	1.98, 8.94, 12.10[4]
logP	Predicted values vary	1.1 (Predicted)	-0.37[5]

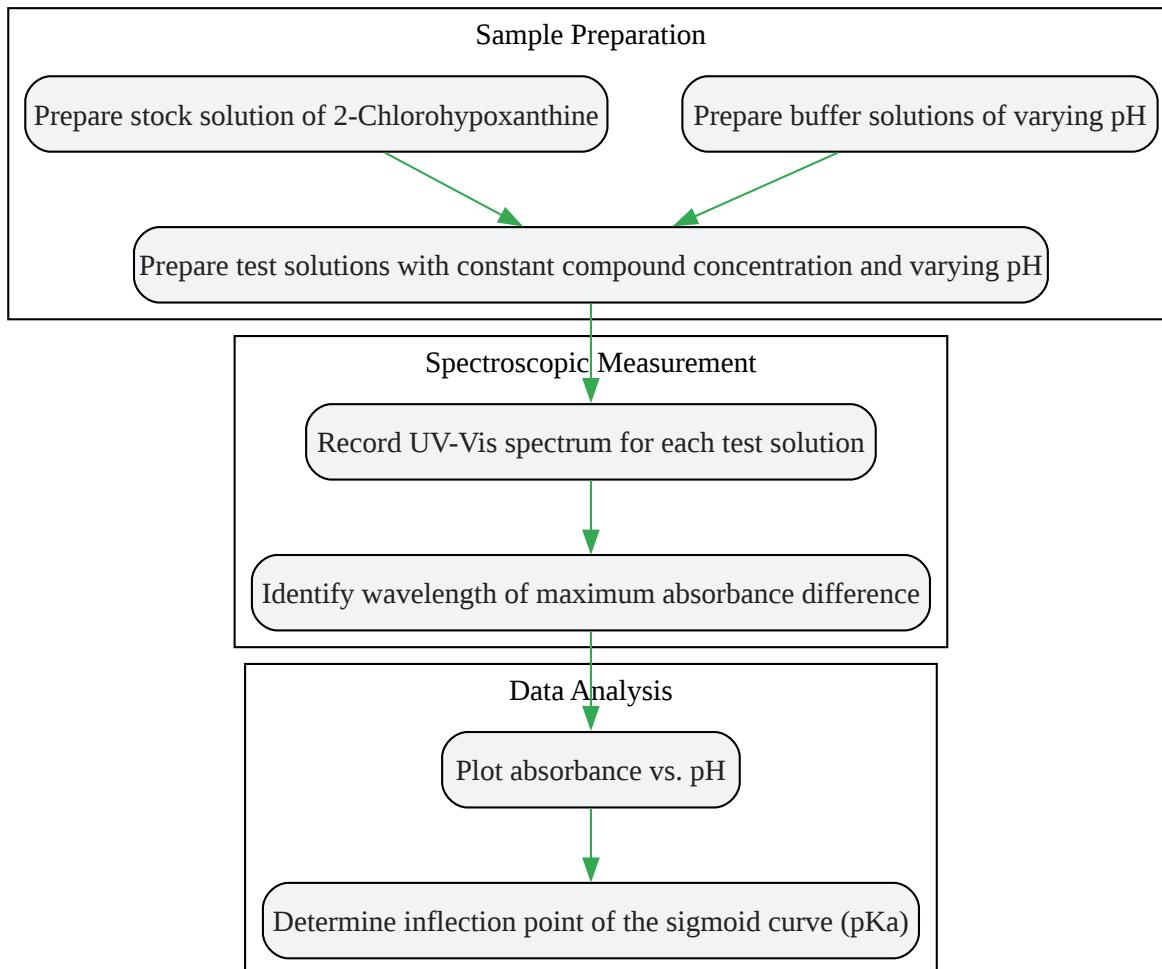
Experimental Protocols

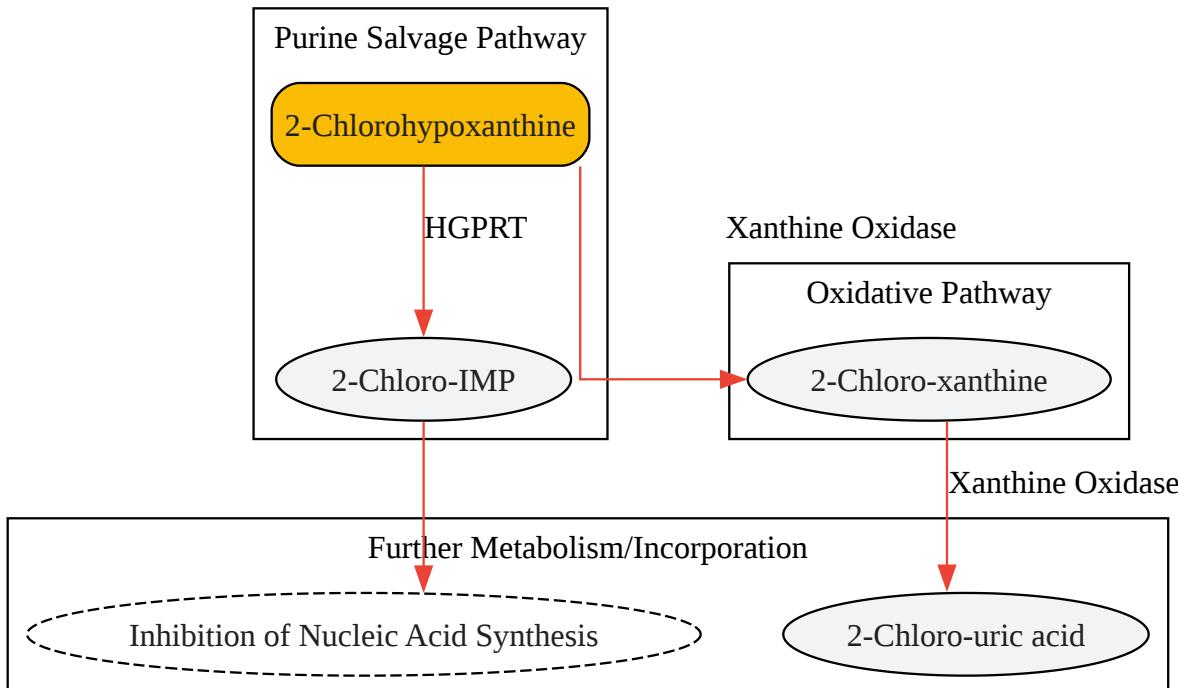
Detailed experimental protocols for the determination of the physicochemical properties of **2-Chlorohypoxanthine** are not readily available. However, established methodologies for related purine analogs can be adapted.

Synthesis of 2-Chlorohypoxanthine

A common synthetic route to **2-Chlorohypoxanthine** involves the diazotization of 2-aminohypoxanthine (guanine) followed by a Sandmeyer-type reaction.

Reaction Scheme:





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